

Proper Disposal of Hpk1-IN-16: A Procedural Guide

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Compound of Interest

Compound Name: *Hpk1-IN-16*

Cat. No.: *B12423452*

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For Immediate Implementation: This document provides essential safety and logistical information for the proper disposal of **Hpk1-IN-16**, a potent and selective inhibitor of Hematopoietic Progenitor Kinase 1 (HPK1). Adherence to these procedures is critical to ensure the safety of laboratory personnel and to mitigate environmental impact. **Hpk1-IN-16** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.

Chemical and Hazard Profile of Hpk1-IN-16

A clear understanding of the chemical properties and associated hazards is fundamental to safe handling and disposal.

Property	Value	Reference
Chemical Name	Hpk1-IN-16	[1][2]
CAS Number	2294965-95-8	[1][3]
Molecular Formula	C28H27FN4O4	[3]
Molecular Weight	454.54 g/mol	[3]
GHS Classification	Acute toxicity, Oral (Category 4), H302; Acute aquatic toxicity (Category 1), H400; Chronic aquatic toxicity (Category 1), H410	[1]
Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.	[1]
Precautionary Statement (Disposal)	P501: Dispose of contents/container to an approved waste disposal plant.	[1]

Procedural Steps for Disposal

The following step-by-step procedures are mandatory for the disposal of **Hpk1-IN-16** and its contaminated materials. These steps are designed to address the compound in both its solid form and when dissolved in solvents such as Dimethyl Sulfoxide (DMSO).

Step 1: Personal Protective Equipment (PPE) and Engineering Controls

- PPE: Always wear appropriate personal protective equipment, including a laboratory coat, safety glasses with side shields, and chemical-resistant gloves (butyl rubber is recommended for handling DMSO solutions).
- Ventilation: All handling and preparation for disposal of **Hpk1-IN-16**, especially outside of its original sealed container, must be conducted in a certified chemical fume hood to avoid

inhalation of any dust or aerosols.^[2]

Step 2: Waste Segregation and Containerization

- Solid Waste:
 - Collect unadulterated **Hpk1-IN-16** powder and any lab materials grossly contaminated with the solid (e.g., weighing papers, spatulas, contaminated gloves) in a dedicated, properly labeled hazardous waste container.
 - The container must be made of a material compatible with the chemical and have a secure, tight-fitting lid.
 - Do not mix with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Liquid Waste (DMSO Solutions):
 - Collect all solutions of **Hpk1-IN-16** in DMSO in a dedicated, leak-proof, and clearly labeled hazardous waste container.
 - DMSO can facilitate the absorption of other chemicals through the skin; therefore, extreme caution must be exercised.
 - This waste stream should be segregated as "halogenated" or "non-halogenated" solvent waste based on your institution's guidelines; typically, DMSO solutions without other halogenated solvents are considered non-halogenated.

Step 3: Labeling of Waste Containers

- Content Identification: All waste containers must be clearly labeled with the words "Hazardous Waste."
- Chemical Name: The full chemical name, "**Hpk1-IN-16**," must be written out. Avoid using abbreviations or chemical formulas.
- Concentration: For solutions, indicate the concentration of **Hpk1-IN-16** and the solvent used (e.g., "**Hpk1-IN-16** in DMSO, 10 mM").

- Hazard Identification: The label must clearly indicate the associated hazards: "Acutely Toxic" and "Environmental Hazard."

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Step 4: Storage of Waste

- Location: Store hazardous waste containers in a designated satellite accumulation area within the laboratory.
- Segregation: Ensure that the **Hpk1-IN-16** waste is stored separately from incompatible materials, such as strong acids, bases, or oxidizing agents.[\[1\]](#)
- Secondary Containment: Place waste containers in a secondary containment bin or tray to capture any potential leaks.

Step 5: Disposal of Empty Containers

- Gross Decontamination: Empty containers that held **Hpk1-IN-16** must be handled as hazardous waste.
- Triple Rinsing: Due to the acute toxicity, it is recommended to triple rinse the empty container with a suitable solvent (e.g., ethanol or acetone).
- Rinsate Collection: The rinsate from this process must be collected and disposed of as hazardous liquid waste.
- Final Disposal: After triple rinsing and ensuring the container is free of any visible residue, deface or remove the original label and dispose of the container according to your institution's guidelines for decontaminated lab glass or plastic.

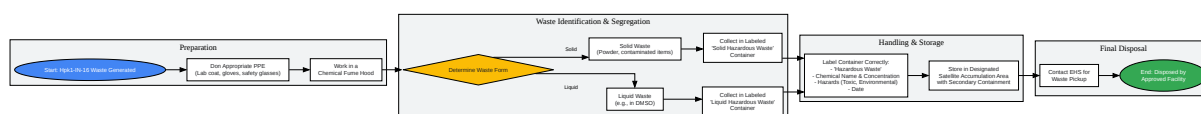
Step 6: Arranging for Final Disposal

- Contact EHS: Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.
- Documentation: Complete all necessary paperwork as required by your EHS office for waste tracking and disposal.

- Professional Disposal: The final disposal of **Hpk1-IN-16** must be carried out by a licensed and approved waste disposal facility.[1]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Hpk1-IN-16**.



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Caption: Disposal workflow for **Hpk1-IN-16**.

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- To cite this document: BenchChem. [Proper Disposal of Hpk1-IN-16: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12423452#hpk1-in-16-proper-disposal-procedures\]](https://www.benchchem.com/product/b12423452#hpk1-in-16-proper-disposal-procedures)

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